

Application Note and Protocol: Preparation of (R)-(-)-JQ1 Stock Solution in DMSO

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Compound of Interest

Compound Name: (R)-(-)-JQ1 Enantiomer

Cat. No.: B560675

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(R)-(-)-JQ1 is the inactive enantiomer of the potent BET bromodomain inhibitor, (+)-JQ1. It serves as a crucial negative control in experiments investigating the biological effects of BET bromodomain inhibition. Proper preparation and storage of the stock solution are critical for ensuring experimental accuracy and reproducibility. This document provides a detailed protocol for the preparation of a (R)-(-)-JQ1 stock solution in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key quantitative information for (R)-(-)-JQ1.

Parameter	Value	Reference
Molecular Weight	456.99 g/mol	[1][2][3]
Solubility in DMSO	≥ 90 mg/mL (≥ 196.94 mM)	[1][2]
Recommended Stock Concentration	10 mM	[3][4][5]
Storage of Powder	-20°C for up to 3 years	[1][2]
Storage of DMSO Stock Solution	-80°C for up to 1 year or -20°C for 1-3 months	[2][6][7]

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of (R)-(-)-JQ1 in DMSO.

3.1. Materials

- (R)-(-)-JQ1 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

3.2. Procedure

- **Equilibration:** Allow the vial of (R)-(-)-JQ1 powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of (R)-(-)-JQ1 powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.57 mg of (R)-(-)-JQ1.

- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the (R)-(-)-JQ1 powder. To prepare a 10 mM stock solution from 4.57 mg of powder, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if necessary.^[4]^[8] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.^[2]^[7]
- Storage: Store the aliquoted stock solutions at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1-3 months).^[2]^[6]^[7] When ready to use, thaw an aliquot at room temperature and dilute it to the final working concentration in the appropriate cell culture medium or buffer.

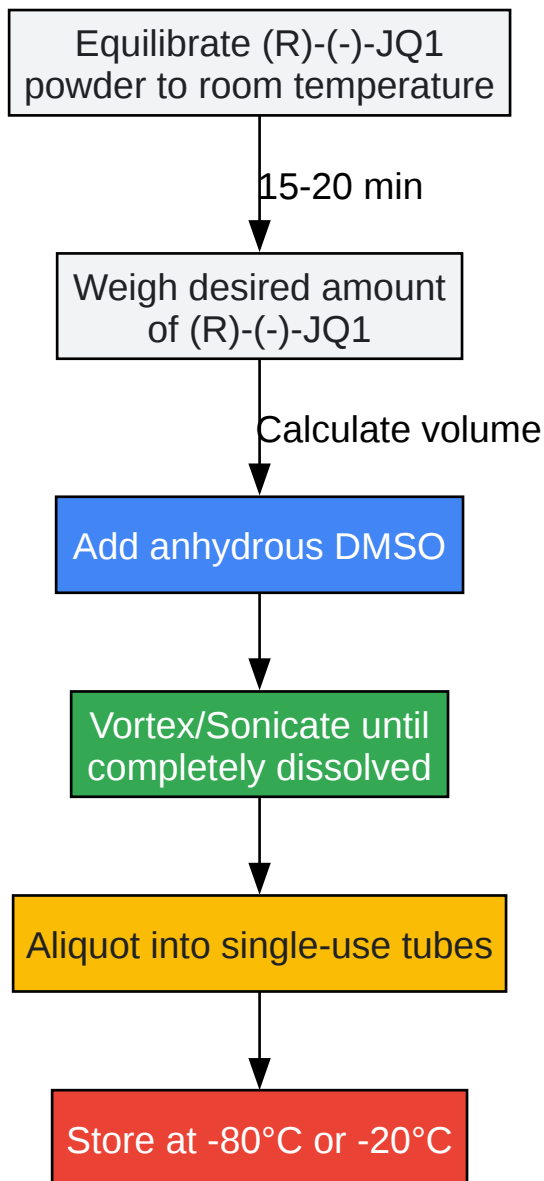
3.3. Safety Precautions

- (R)-(-)-JQ1 is a chemical compound intended for research use only.
- Handle the powder and DMSO stock solution in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Material Safety Data Sheet (MSDS) for detailed safety information.

Visualization

Experimental Workflow for (R)-(-)-JQ1 Stock Solution Preparation

Workflow for (R)-(-)-JQ1 Stock Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing a stock solution of (R)-(-)-JQ1 in DMSO.

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